

# Application Note & Protocol: Preparation of Cyanazine Stock Solution

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## Compound of Interest

Compound Name: Cyanazine

Cat. No.: B135985

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed protocol for the preparation, storage, and handling of a **Cyanazine** stock solution for research applications. **Cyanazine** is a triazine-class herbicide that functions by inhibiting photosynthesis.<sup>[1][2][3]</sup> Accurate preparation of stock solutions is critical for ensuring experimental reproducibility and validity.

## Chemical Properties of Cyanazine

A summary of the key chemical and physical properties of **Cyanazine** is presented below. This data is essential for accurate calculations and safe handling.

Property	Value	References
Molecular Formula	C <sub>9</sub> H <sub>13</sub> CIN <sub>6</sub>	[1][4][5][6]
Molecular Weight	240.70 g/mol	[1][6][7][8]
Appearance	White to colorless crystalline solid	[1][2][4][7]
Melting Point	167 - 169 °C	[1][7][9]
Solubility (at 25 °C)		
Water	~170 mg/L	[1][4][7]
DMSO	80 mg/mL (332 mM)	[8]
Ethanol	~45 mg/mL	[4][10]
Chloroform	~210 mg/mL	[4]

## Safety, Handling, and Disposal

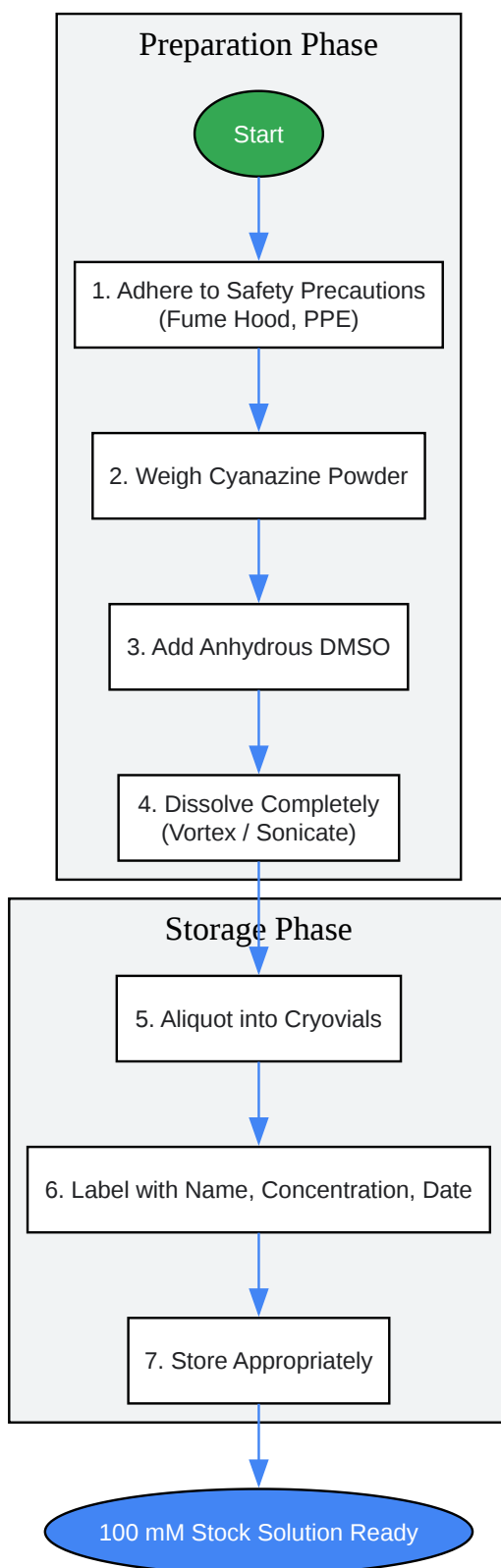
Warning: **Cyanazine** is moderately toxic, harmful if swallowed, and is classified as a possible human carcinogen and teratogen.[4][7][9][11] It is also very toxic to aquatic life with long-lasting effects.[12][13]

- Engineering Controls: All work with solid **Cyanazine** and its concentrated solutions must be performed in a certified chemical fume hood.
- Personal Protective Equipment (PPE):
  - Hand Protection: Wear chemical-resistant gloves (e.g., nitrile).
  - Eye Protection: Use safety glasses with side shields or chemical goggles.
  - Body Protection: Wear a lab coat.
- Handling: Avoid creating dust when handling the solid form.[11] Do not eat, drink, or smoke in the work area.[9][12] Wash hands thoroughly after handling.[9]

- Disposal: Dispose of **Cyanazine** waste and contaminated materials as hazardous chemical waste in accordance with local, regional, and national regulations.[\[12\]](#)[\[13\]](#) Avoid release to the environment.[\[12\]](#)[\[13\]](#)

## Experimental Workflow Diagram

The following diagram illustrates the workflow for the preparation of the **Cyanazine** stock solution.



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Caption: Workflow for **Cyanazine** stock solution preparation and storage.

## Protocol: Preparation of 100 mM Cyanazine Stock Solution

This protocol describes the preparation of a 100 mM stock solution in dimethyl sulfoxide (DMSO). This concentration is well below the solubility limit of **Cyanazine** in DMSO.[8]

Materials:

- **Cyanazine** (solid, ≥98% purity)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials for storage
- Analytical balance
- Spatula
- Appropriate volumetric flasks and pipettes
- Vortex mixer
- Sonicator (optional)

Procedure:

- Calculation: Determine the mass of **Cyanazine** required. To prepare 10 mL of a 100 mM solution:
  - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
  - $\text{Mass (g)} = 0.1 \text{ mol/L} \times 0.010 \text{ L} \times 240.70 \text{ g/mol} = 0.2407 \text{ g}$
  - $\text{Mass (mg)} = 240.7 \text{ mg}$
- Weighing: In a chemical fume hood, accurately weigh 240.7 mg of **Cyanazine** powder and place it into a suitable container (e.g., a 15 mL conical tube or a small glass beaker).

- Dissolution:
  - Add approximately 8 mL of anhydrous DMSO to the container with the **Cyanazine** powder.
  - Cap the container securely and vortex vigorously until the solid is fully dissolved.
  - If dissolution is slow, sonicate the solution in a water bath for 5-10 minutes.<sup>[8][14]</sup> Gentle warming can also be applied if necessary.
  - Visually inspect the solution to ensure no solid particles remain. The solution should be clear.
- Final Volume: Carefully add DMSO to bring the final volume to 10.0 mL. Mix thoroughly by inversion or gentle vortexing to ensure homogeneity.
- Aliquoting and Storage:
  - Dispense the stock solution into smaller, single-use aliquots (e.g., 100 µL or 500 µL) in sterile, light-protecting microcentrifuge tubes or amber vials. This prevents degradation from repeated freeze-thaw cycles.
  - Clearly label each aliquot with the compound name ("**Cyanazine**"), concentration (100 mM), solvent (DMSO), and preparation date.

## Storage and Stability

Proper storage is crucial to maintain the integrity of the **Cyanazine** stock solution.

- Short-Term Storage ( $\leq 1$  month): Store aliquots at  $-20^{\circ}\text{C}$ , protected from light.<sup>[14]</sup>
- Long-Term Storage ( $\leq 6$  months): For maximum stability, store aliquots at  $-80^{\circ}\text{C}$ , protected from light.<sup>[14]</sup>
- Stability: **Cyanazine** is stable to heat and UV light but can be hydrolyzed by strong acids and bases.<sup>[1][4][11]</sup> Avoid repeated freeze-thaw cycles. When ready to use, thaw an aliquot at room temperature and mix well before diluting to the final working concentration.

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